

# Essential Safety and Operational Guide for Handling Ethyl 2-nitrobenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Ethyl 2-nitrobenzoate**

Cat. No.: **B1362548**

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Ethyl 2-nitrobenzoate** (CAS No. 610-34-4). The following procedural guidance is designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations. While **Ethyl 2-nitrobenzoate** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, adherence to good laboratory practices and the use of personal protective equipment are crucial for minimizing exposure and ensuring a safe working environment.[\[1\]](#)

## Hazard Identification and Precautionary Measures

While not classified as hazardous, direct contact with **Ethyl 2-nitrobenzoate** should be avoided.[\[1\]](#) It is a solid or low-melting solid that is stable under normal conditions.[\[1\]](#)[\[2\]](#) Incompatible materials to avoid include strong oxidizing agents.[\[1\]](#)

## Physical and Chemical Properties

Property	Value
Physical State	Solid, Low melting solid <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	No information available
Odor	No information available
Melting Point/Range	26 - 30 °C / 78.8 - 86 °F <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point/Range	172 - 174 °C / 341.6 - 345.2 °F <a href="#">[1]</a>
Molecular Formula	C9H9NO4 <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	195.17 g/mol

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent personal contact with **Ethyl 2-nitrobenzoate**.

Protection Type	Specific Equipment	Purpose
Eye/Face Protection	Safety glasses with side-shields or chemical goggles (European standard - EN 166). <a href="#">[2]</a>	To prevent eye contact from splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and long-sleeved clothing. <a href="#">[2]</a>	To avoid direct skin contact.
Respiratory Protection	Not required under normal use conditions. Use in a well-ventilated area or under a chemical fume hood.	To prevent inhalation of any potential vapors or dust.

## Operational Plan: Step-by-Step Handling Procedures

## 1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area.[1] A chemical fume hood is recommended for all handling procedures.
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Have an emergency eye wash station and safety shower readily accessible.

## 2. Handling:

- Wear the appropriate personal protective equipment as detailed in the table above.[1]
- Avoid contact with skin, eyes, and clothing.[1][2]
- Avoid ingestion and inhalation.[1][2]
- Avoid the formation of dust.[1][2]
- Wash hands thoroughly after handling the substance.[2]

## 3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][2]
- Keep away from incompatible materials such as strong oxidizing agents.[1]

## Emergency Procedures

Immediate and appropriate response is critical in the event of an emergency involving **Ethyl 2-nitrobenzoate**.

Emergency Situation	First-Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. <a href="#">[1]</a>
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention immediately if symptoms occur. <a href="#">[1]</a>
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur. <a href="#">[1]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. <a href="#">[2]</a>

## Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

### 1. Waste Characterization:

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[1\]](#)

### 2. Containment:

- Collect waste in a suitable, labeled container.

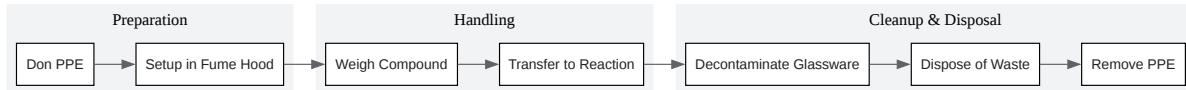
### 3. Storage Pending Disposal:

- Store the waste container in a designated, secure area away from incompatible materials.

### 4. Disposal:

- Dispose of the waste through a licensed professional waste disposal service.

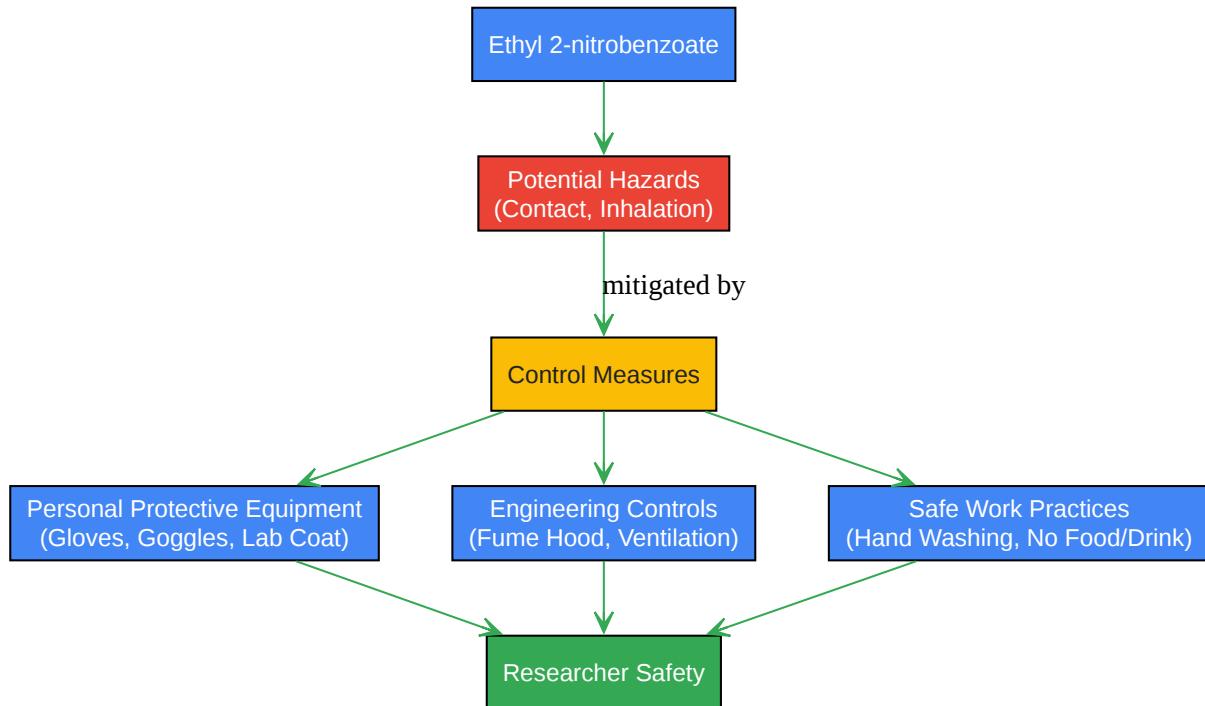
# Experimental Workflow and Safety



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Caption: A typical experimental workflow for handling **Ethyl 2-nitrobenzoate**.

## Logical Relationship of Safety Measures



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Caption: Interrelationship of safety measures for handling **Ethyl 2-nitrobenzoate**.

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## References

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